

The Chemical Ecology of Ascr#18: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ascr#18

Cat. No.: B8180475

[Get Quote](#)

An In-depth Guide to the Structure, Function, and Analysis of a Key Nematode Signaling Molecule

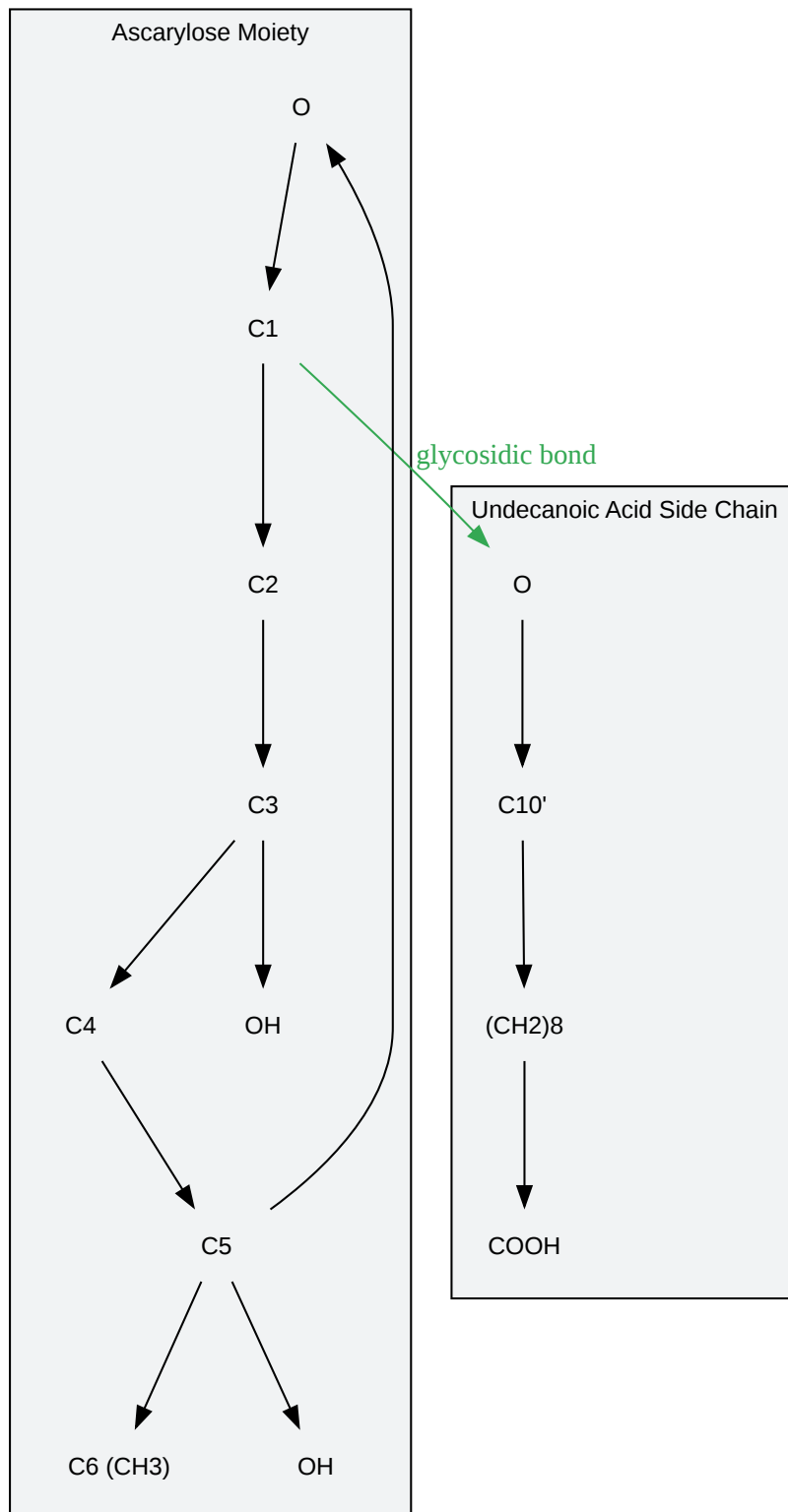
Ascr#18, a member of the ascaroside family of nematode-derived signaling molecules, has emerged as a pivotal compound in the study of inter-kingdom communication and plant immunity. Initially identified as a component of nematode pheromone systems, **Ascr#18** is now recognized as the first Nematode-Associated Molecular Pattern (NAMP) that can elicit broad-spectrum disease resistance in plants.[1][2][3] This technical guide provides a comprehensive overview of the chemical structure, biological activity, and analytical methodologies related to **Ascr#18**, tailored for researchers in the fields of chemical biology, plant science, and drug development.

Chemical Structure and Properties of Ascr#18

Ascr#18 is a glycoside composed of the dideoxy sugar ascarylose linked to a fatty acid-derived side chain. Its systematic IUPAC name is (10R)-10-[(2R,3R,5R,6S)-3,5-dihydroxy-6-methyloxan-2-yl]oxyundecanoic acid.[4] The molecule's amphiphilic nature, conferred by the hydrophilic sugar moiety and the lipophilic side chain, is crucial for its biological activity.

Below is a simplified 2D representation of the chemical structure of **Ascr#18**, generated using the DOT language.

Chemical Structure of Ascr#18



[Click to download full resolution via product page](#)

Caption: A simplified diagram illustrating the key components of the **Ascr#18** molecule.

Quantitative Data Summary

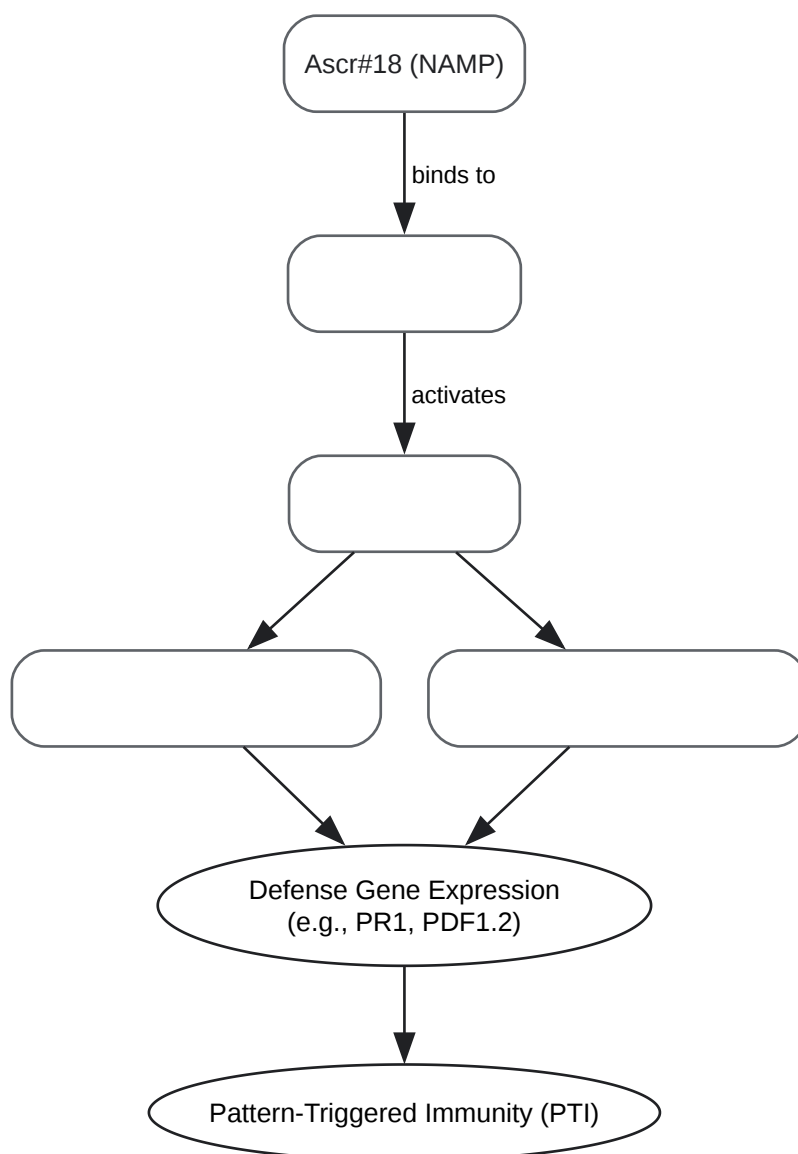
Property	Value	Source
Molecular Formula	C17H32O6	[4][5][6]
Molecular Weight	332.43 g/mol	[4][5][6]
CAS Number	1355681-10-5	[5][7]
Solubility	Soluble in DMSO (120 mg/mL)	[5][8]
Biological Concentration for Plant Response	Picomolar to micromolar range	[3]

Biological Function and Signaling Pathways

Ascr#18 is a potent elicitor of plant defense responses, conferring resistance against a wide array of pathogens including viruses, bacteria, fungi, and other nematodes.[1][3][7] This protective effect is initiated through the plant's innate immune system, which recognizes **Ascr#18** as a molecular signature of nematode presence.

Plant Immune Activation

In plants, **Ascr#18** is perceived by the leucine-rich repeat (LRR) receptor protein NILR1, which triggers a cascade of downstream signaling events characteristic of Pattern-Triggered Immunity (PTI).[2][9] This signaling pathway involves the activation of mitogen-activated protein kinases (MAPKs) and the induction of defense-related hormones such as salicylic acid (SA) and jasmonic acid (JA).[1][3] The activation of these pathways leads to the expression of defense-related genes, such as PR1 and PDF1.2, and the accumulation of antimicrobial compounds.[3][10]



[Click to download full resolution via product page](#)

Caption: **Ascr#18**-induced Pattern-Triggered Immunity (PTI) in plants.

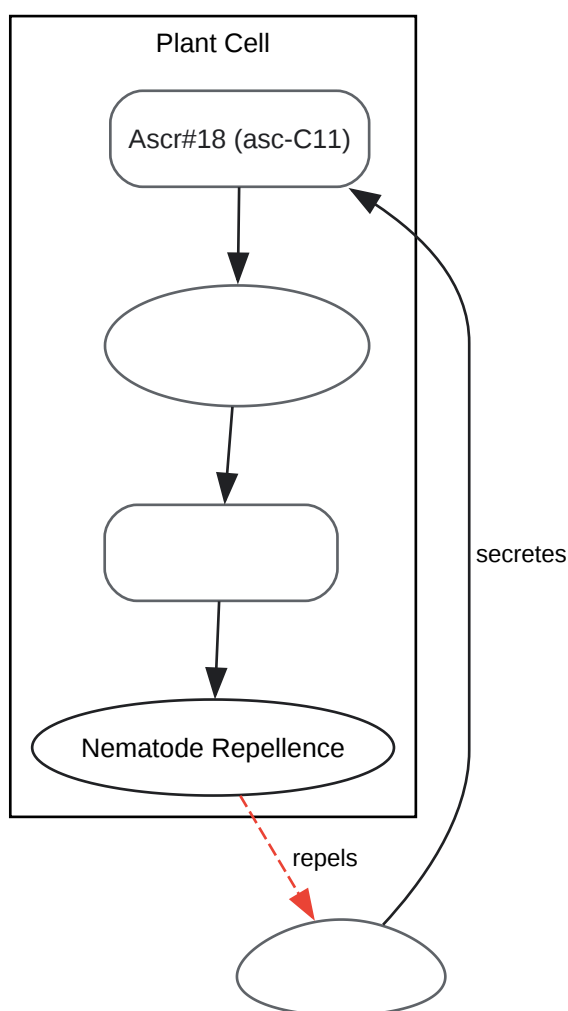
Auxin Signaling Repression: An Alternative Defense Mechanism

Recent studies have revealed a novel defense mechanism activated by **Ascr#18** that operates independently of the canonical PTI pathway.[2][9] This mechanism involves the repression of auxin transport and signaling.[2][9] By downregulating auxin-related genes, such as the influx carrier AUX1, **Ascr#18** interferes with the establishment of nematode feeding sites, which are

highly dependent on auxin signaling.[2][9] This mode of action provides an additional layer of defense against parasitic nematodes.

Metabolic Conversion in Plants

Plants are not passive recipients of the **Ascr#18** signal. They can metabolically alter **Ascr#18** through the peroxisomal β -oxidation pathway, converting it into shorter-chain ascarosides like ascr#9.[2][11][12] This metabolic editing is significant, as ascr#9 has been shown to act as a nematode repellent, actively deterring nematodes from the plant.[2]



[Click to download full resolution via product page](#)

Caption: Metabolic conversion of **Ascr#18** to Ascr#9 in plants leads to nematode repellence.

Experimental Protocols

Ascaroside Extraction and Analysis

The analysis of ascarosides from biological samples is typically performed using liquid chromatography-mass spectrometry (LC-MS).[\[13\]](#)[\[14\]](#)[\[15\]](#)

Protocol for Ascaroside Extraction from Nematode Culture Medium:

- Culture Growth: Grow nematodes in a liquid culture medium for a specified period (e.g., 7-9 days).[\[14\]](#)[\[16\]](#)
- Harvesting: Separate the nematodes from the culture medium by centrifugation.
- Solid-Phase Extraction (SPE): Load the supernatant onto a C18 SPE cartridge to capture the lipophilic ascarosides.
- Elution: Elute the ascarosides from the cartridge using a solvent with higher organic content, such as methanol.
- Concentration: Evaporate the solvent under a stream of nitrogen and reconstitute the sample in a suitable solvent for LC-MS analysis.

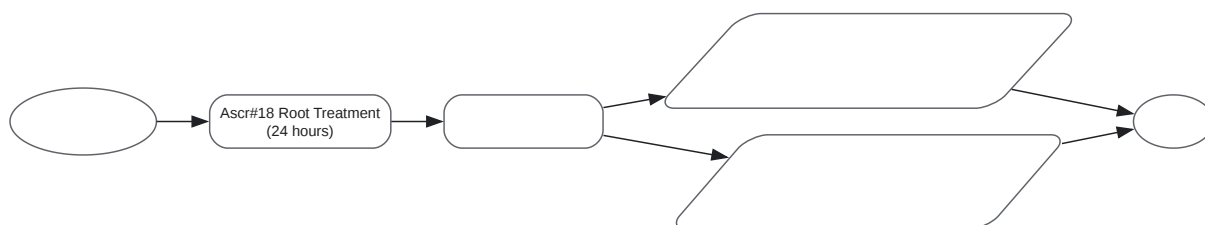
LC-MS Analysis:

- Column: A C18 reversed-phase column is commonly used for separation.[\[16\]](#)
- Mobile Phase: A gradient of water and acetonitrile, often with a formic acid modifier, is employed.
- Mass Spectrometry: Detection is typically performed using an electrospray ionization (ESI) source, operating in either positive or negative ion mode.[\[13\]](#)[\[15\]](#) Ascarosides can be identified and quantified by comparing their retention times and mass-to-charge ratios (m/z) to synthetic standards.[\[14\]](#)

Plant Immunity Assays

Protocol for Testing **Ascr#18**-Induced Pathogen Resistance:

- Plant Growth: Grow plants (e.g., *Arabidopsis thaliana*, tomato) under controlled conditions.
- **Ascr#18** Treatment: Treat the plant roots by immersing them in a solution containing **Ascr#18** at a specific concentration (e.g., 1 μM) for 24 hours.[3] Control plants are treated with a mock solution.
- Pathogen Inoculation: Inoculate the leaves of both treated and control plants with a pathogen (e.g., *Pseudomonas syringae*).[3]
- Disease Assessment: Monitor the development of disease symptoms over several days. Quantify pathogen growth by, for example, counting bacterial colony-forming units.
- Gene Expression Analysis (RT-qPCR): Harvest plant tissue at various time points after treatment to analyze the expression of defense-related genes. Total RNA is extracted, converted to cDNA, and used for quantitative real-time PCR with primers specific to genes of interest (e.g., PR1, PDF1.2).[2][3]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for assessing **Ascr#18**-induced pathogen resistance in plants.

Conclusion

Ascr#18 is a multifaceted signaling molecule with significant implications for both nematode biology and plant-pathogen interactions. Its ability to activate robust defense responses in a wide range of plants makes it a promising candidate for the development of novel, environmentally friendly crop protection strategies. The detailed understanding of its chemical structure, biological function, and the signaling pathways it modulates provides a solid

foundation for future research and application in agriculture and beyond. The experimental protocols outlined in this guide offer a starting point for researchers aiming to investigate the fascinating world of ascaroside-mediated chemical communication.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Ascaroside#18 Promotes Plant Defence by Repressing Auxin Signalling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Conserved nematode signalling molecules elicit plant defenses and pathogen resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Npc322524 | C17H32O6 | CID 71514784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. glpbio.com [glpbio.com]
- 6. Ascr#18|1355681-10-5|COA [dcchemicals.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. glpbio.com [glpbio.com]
- 9. Ascaroside#18 Promotes Plant Defence by Repressing Auxin Signalling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Modular and scalable synthesis of nematode pheromone ascarosides: implications in eliciting plant defense response - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 11. Nematode Signaling Molecules Are Extensively Metabolized by Animals, Plants, and Microorganisms - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Analysis of Ascarosides from *Caenorhabditis elegans* Using Mass Spectrometry and NMR Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Ascaroside Expression in *Caenorhabditis elegans* Is Strongly Dependent on Diet and Developmental Stage - PMC [pmc.ncbi.nlm.nih.gov]

- 15. researchgate.net [researchgate.net]
- 16. Biosynthetic tailoring of existing ascaroside pheromones alters their biological function in *C. elegans* - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Chemical Ecology of Ascr#18: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8180475#what-is-the-chemical-structure-of-ascr-18]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com